

Natural sources and isolation of (-)-Afzelechin.

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Compound of Interest

Compound Name: (-)-Afzelechin

Cat. No.: B15594027

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An In-depth Technical Guide to the Natural Sources and Isolation of (-)-Afzelechin

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the natural sources of **(-)-Afzelechin**, a flavan-3-ol with potential therapeutic applications, and details the methodologies for its isolation and purification. The information is intended to support research and development efforts in natural product chemistry and drug discovery.

Natural Sources of (-)-Afzelechin

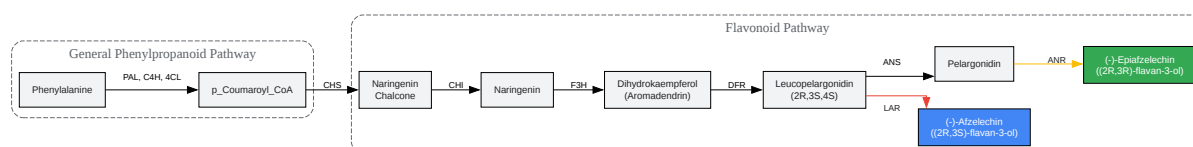
(-)-Afzelechin and its stereoisomers are distributed across various plant species. While it is often found as a constituent of polymeric proanthocyanidins, several plants have been identified as sources of the monomeric form. The concentration and ease of extraction can vary significantly depending on the plant part, geographical location, and harvesting time.

Table 1: Principal Natural Sources of Afzelechin Stereoisomers

Plant Species	Family	Plant Part	Isolated Stereoisomer(s)	Reference(s)
Bergenia ligulata	Saxifragaceae	Rhizomes	(+)-Afzelechin	[1][2]
Acacia catechu	Fabaceae	Leaves	(+)-Afzelechin, (-)-Epiafzelechin	
Cassia sieberiana	Fabaceae	Root Bark	(-)-Epiafzelechin	[3]
Calamus rotang	Arecaceae	Rhizome	(+)-Afzelechin	[4]
Typha capensis	Typhaceae	-	Afzelechin, Epiafzelechin	[5]
Prunus armeniaca (Apricot)	Rosaceae	-	ent-Epiafzelechin derivatives	[1]
Selliguea feei	Polypodiaceae	Rhizomes	(+)-Afzelechin-O- β -4'-D- glucopyranoside	[2]
Arthromeris mairei	Polypodiaceae	Roots	Afzelechin glycosides	[2]
Hazelnut (Corylus avellana)	Betulaceae	Kernels, Shells	(Epi)afzelechin (as proanthocyanidin unit)	[5]
Wisteria floribunda	Fabaceae	-	Afzelechin	[6]
Prunus persica (Peach)	Rosaceae	-	Afzelechin	[6]

Biosynthesis of (-)-Afzelechin

(-)-Afzelechin is synthesized in plants via the flavonoid biosynthesis pathway, which is a branch of the general phenylpropanoid pathway. The pathway starts with the amino acid phenylalanine and involves a series of enzymatic reactions. The final steps determining the stereochemistry of the flavan-3-ol are catalyzed by leucoanthocyanidin reductase (LAR) and anthocyanidin reductase (ANR).^{[7][8][9]}



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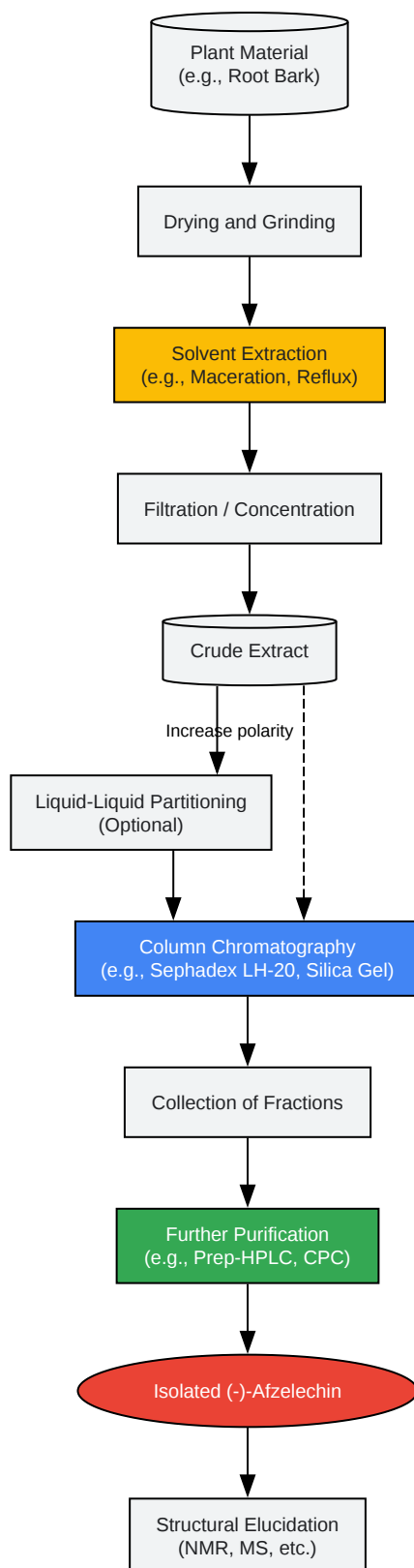
Caption: Biosynthetic pathway of **(-)-Afzelechin** and **(-)-Epiafzelechin**.

Isolation and Purification of **(-)-Afzelechin**

The isolation of **(-)-Afzelechin** from natural sources typically involves solvent extraction followed by various chromatographic techniques to separate the target compound from a complex mixture of other phytochemicals.

General Experimental Workflow

The following diagram illustrates a typical workflow for the isolation and purification of **(-)-Afzelechin** from a plant source.



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